

Phenoxyacetaldehyde material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Phenoxyacetaldehyde**

Cat. No.: **B1585835**

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Phenoxyacetaldehyde: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) information for **Phenoxyacetaldehyde** (CAS No. 2120-70-9). It is intended for professionals in research and drug development who may handle this compound. This document synthesizes critical safety data, including physical and chemical properties, toxicological information, handling and storage protocols, and emergency procedures. All quantitative data is presented in structured tables, and key procedural workflows are visualized using diagrams to ensure clarity and rapid comprehension.

Chemical Identification and Physical Properties

Phenoxyacetaldehyde, also known as **2-phenoxyacetaldehyde**, is an aldehyde used as a fragrance ingredient and in chemical synthesis.^{[1][2][3]} Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	2120-70-9	[4]
Molecular Formula	C8H8O2	[1] [2]
Molecular Weight	136.15 g/mol	[1] [2]
Appearance	Colorless clear viscous liquid	[5]
Boiling Point	160-162 °C	[2]
Flash Point	85.00 °C (185.00 °F) TCC	[5]
Specific Gravity	1.120 to 1.140 @ 25 °C	[5]
Refractive Index	1.545 to 1.565 @ 20 °C	[5]
Vapor Pressure	0.113 mmHg at 25°C	[2]
Synonyms	Acetaldehyde, 2-phenoxy-; Cortex aldehyde	[1] [6]

Hazard Identification and GHS Classification

Phenoxyacetaldehyde is classified as an irritant. The GHS classification is based on notifications to the ECHA C&L Inventory.[\[1\]](#)[\[2\]](#)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation

GHS Pictogram:

-

Signal Word:Warning[\[1\]](#)

Precautionary Statements:[\[2\]](#)[\[7\]](#)

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.

Toxicological Summary

The toxicological profile of **phenoxyacetaldehyde** has been evaluated by the Research Institute for Fragrance Materials (RIFM). Key findings indicate it is not genotoxic.^[4] For repeated dose and reproductive toxicity, data from a read-across analog, phenylacetaldehyde (CAS # 122-78-1), were used.^[4]

Endpoint	Result	Value	Species	Source
Genotoxicity	Not genotoxic/mutagenic	-	<i>S. typhimurium</i> , <i>E. coli</i>	[4]
Clastogenicity	Non-clastogenic	-	In vitro micronucleus test	[4]
Repeated Dose Toxicity	NOAEL (Derived)	33.33 mg/kg/day	Rat (read-across)	[4]
Reproductive Toxicity	NOAEL	100 mg/kg/day	Rat (read-across)	[4]
Skin Sensitization	NESIL	590 µg/cm ²	-	[4]
Phototoxicity	Not expected	-	-	[4]
Skin Irritation	Moderate Irritant	500 mg/24H	Rabbit	[2]

NOAEL: No-Observed-Adverse-Effect Level NESIL: No Expected Sensitization Induction Level

Experimental Protocols

The toxicological data presented are based on standardized testing guidelines. While specific study reports are proprietary, the methodologies follow internationally recognized protocols.

4.1 Genotoxicity (Bacterial Reverse Mutation Assay - Ames Test) This experiment was conducted in compliance with GLP regulations and OECD Guideline 471.[4]

- Principle: The assay uses amino-acid requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations.
- Methodology: Strains TA98, TA100, TA1535, TA1537, and WP2uvrA were treated with **phenoxyacetaldehyde** at concentrations up to 5000 µg/plate, both with and without metabolic activation (S9 mix).[4] The plates were incubated, and the number of revertant colonies (colonies that have mutated back to being able to synthesize the required amino

acid) were counted. A significant increase in revertant colonies compared to the control indicates a mutagenic potential. **Phenoxyacetaldehyde** showed no such increase.[4]

4.2 Clastogenicity (In Vitro Micronucleus Test) This study followed GLP regulations and OECD Guideline 487.[4]

- **Principle:** This test identifies substances that cause chromosomal damage by detecting micronuclei in the cytoplasm of interphase cells.
- **Methodology:** Cultured human or rodent cells are exposed to the test substance. After exposure, the cells are treated with a cytokinesis blocker to accumulate binucleated cells. The cells are then harvested, stained, and scored for the presence of micronuclei. **Phenoxyacetaldehyde** was found to be non-clastogenic under the study conditions.[4]

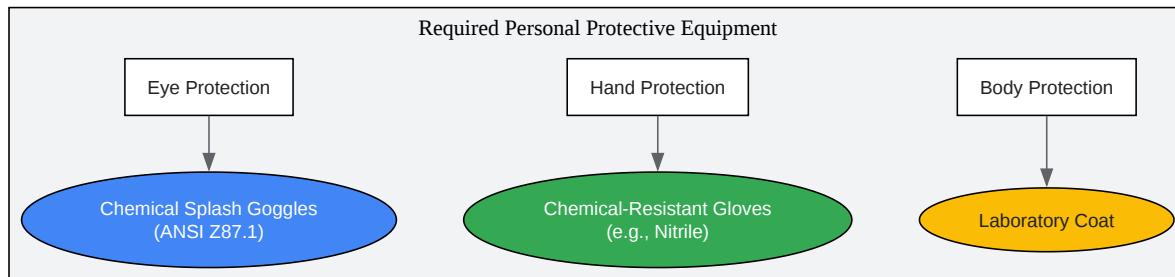
4.3 Repeated Dose and Reproductive Toxicity (OECD 422) Data was read-across from a study on phenylacetaldehyde, conducted according to OECD Guideline 422 (Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test).[4]

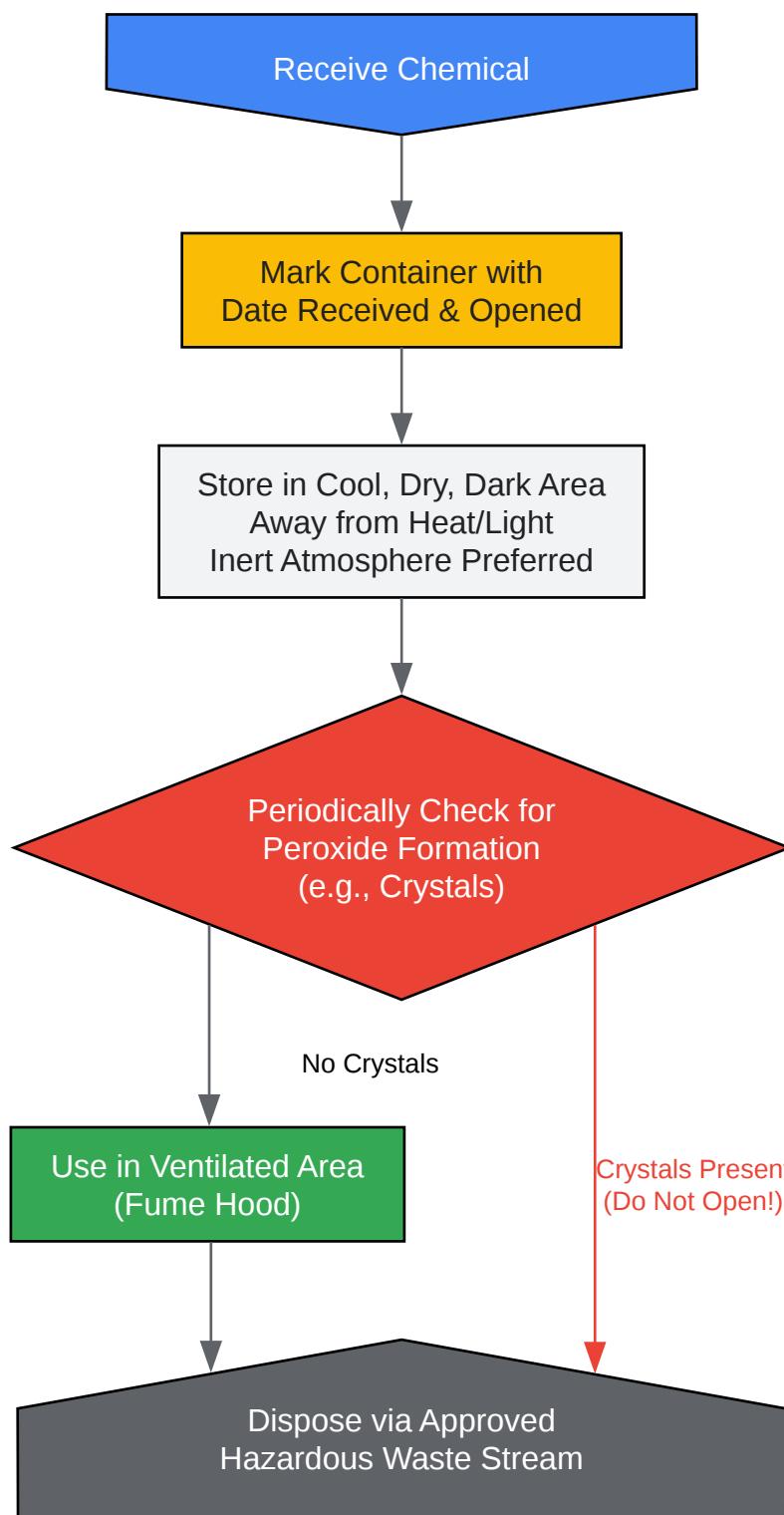
- **Principle:** This screening test provides information on the possible health hazards likely to arise from repeated exposure over a relatively limited period of time, including effects on male and female reproductive performance.
- **Methodology:** Sprague Dawley rats were administered phenylacetaldehyde daily via oral gavage at doses of 0, 25, 100, and 400 mg/kg/day.[4] The animals were observed for clinical signs of toxicity, and effects on body weight, food consumption, mating performance, fertility, and gestation length were recorded. At the end of the study, a complete necropsy was performed. The No-Observed-Adverse-Effect Level (NOAEL) was determined from these observations.[4]

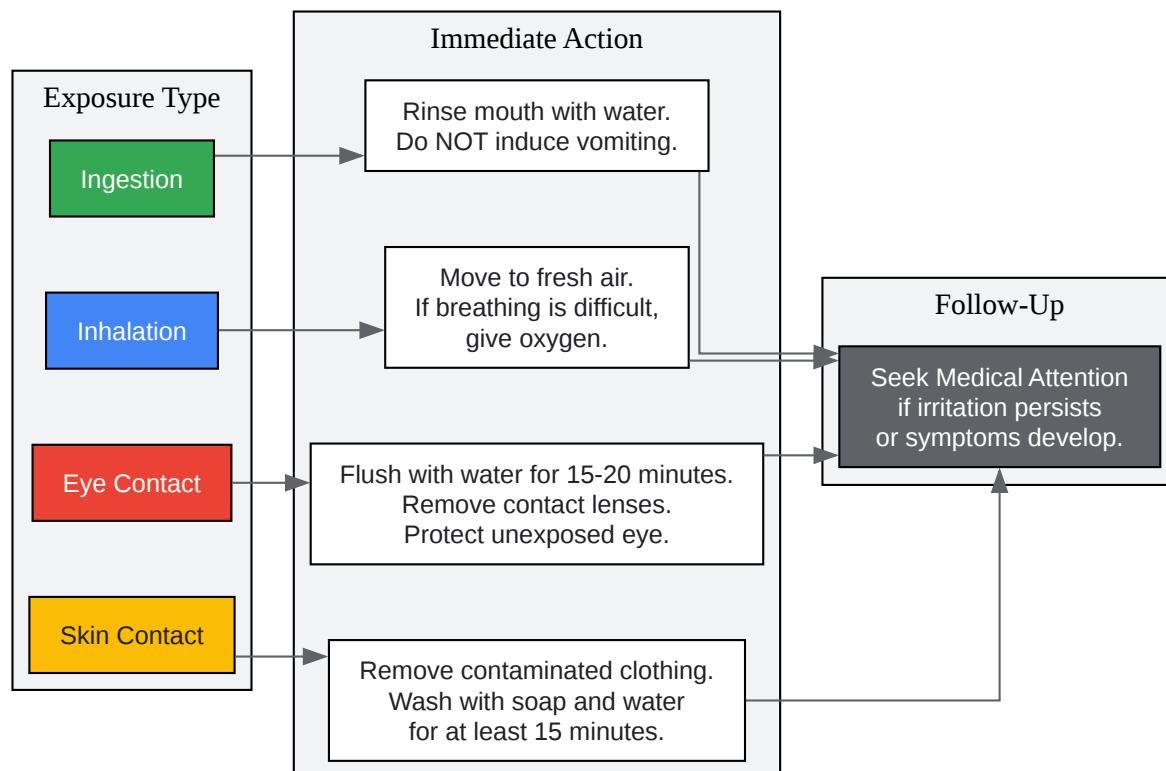
Handling, Storage, and Emergency Procedures

5.1 Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure. The following diagram outlines the required equipment.





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- To cite this document: BenchChem. [Phenoxyacetaldehyde material safety data sheet (MSDS) information]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1585835#phenoxyacetaldehyde-material-safety-data-sheet-msds-information>

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